

Scale-up Synthesis of N-(Acetyloxy)acetamide for Pilot Studies

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Compound of Interest

Compound Name: *N*-(Acetyloxy)acetamide

Cat. No.: B15349332

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Application Note and Protocol

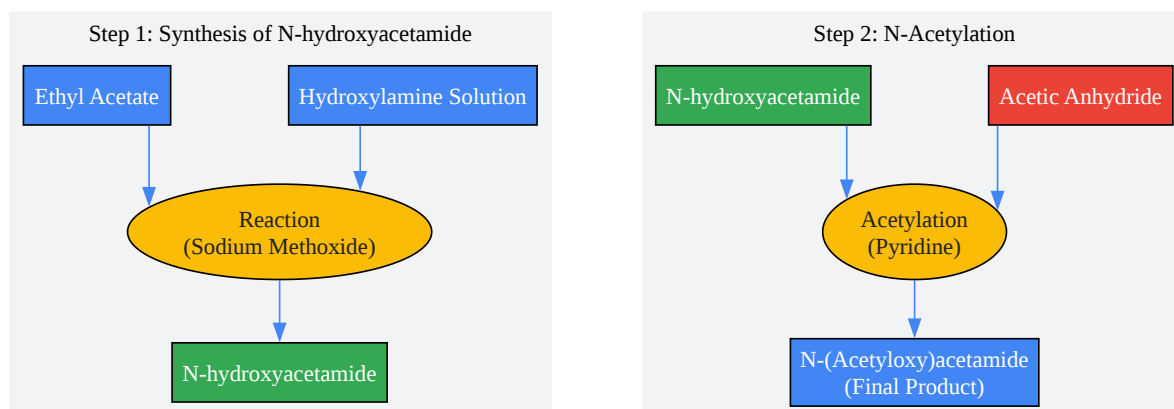
Audience: Researchers, scientists, and drug development professionals.

1. Introduction

N-(Acetyloxy)acetamide is an organic compound with potential applications in pharmaceutical development as a reactive intermediate or a prodrug. Its structure, featuring an N-acyloxy amide moiety, suggests it may act as an acylating agent or release N-hydroxyacetamide and acetic acid upon hydrolysis. Acetamide derivatives have been explored for a range of therapeutic areas, including as anti-inflammatory agents and inhibitors of enzymes implicated in neurodegenerative diseases.^{[1][2]} This document provides a detailed protocol for the scale-up synthesis of **N-(Acetyloxy)acetamide**, suitable for producing quantities required for pilot studies. The described two-step synthesis is designed to be robust and scalable.

2. Synthesis Pathway

The synthesis of **N-(Acetyloxy)acetamide** is proposed as a two-step process. The first step involves the synthesis of the precursor, N-hydroxyacetamide (also known as acetohydroxamic acid), via the reaction of ethyl acetate with hydroxylamine. The second step is the N-acetylation of N-hydroxyacetamide using acetic anhydride to yield the final product.



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Figure 1: Chemical synthesis pathway for **N-(Acetyloxy)acetamide**.

3. Data Presentation

Table 1: Properties of Reactants and Product

Compound	Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL)
Ethyl Acetate	C ₄ H ₈ O ₂	88.11	77.1	0.902
Hydroxylamine (50% aq. sol.)	NH ₂ OH	33.03	~100	~1.13
Sodium Methoxide	CH ₃ ONa	54.02	Decomposes	0.6
N-hydroxyacetamide	C ₂ H ₅ NO ₂	75.07	Decomposes	-
Acetic Anhydride	C ₄ H ₆ O ₃	102.09	139.8	1.082
Pyridine	C ₅ H ₅ N	79.10	115	0.982
N-(Acetyloxy)acetamide	C ₄ H ₇ NO ₃	117.10[3][4]	-	-

Table 2: Proposed Pilot Scale Reaction Parameters

Parameter	Step 1: N-hydroxyacetamide Synthesis	Step 2: N-Acetylation
Scale	10 L reaction volume	10 L reaction volume
Reactants	Ethyl Acetate (1.0 kg, 11.35 mol)	N-hydroxyacetamide (500 g, 6.66 mol)
Hydroxylamine HCl (870 g, 12.5 mol)	Acetic Anhydride (750 g, 7.35 mol)	
Sodium Methoxide (675 g, 12.5 mol)	Pyridine (600 mL)	
Solvent	Methanol (5 L)	Dichloromethane (5 L)
Temperature	0-5 °C (addition), then 20-25 °C	0-5 °C
Reaction Time	12-16 hours	2-4 hours
Expected Yield	60-70%	70-80%

4. Experimental Protocols

4.1. Step 1: Synthesis of N-hydroxyacetamide

This protocol is adapted from general methods for the synthesis of hydroxamic acids from esters.^{[5][6]}

Equipment:

- 10 L jacketed glass reactor with overhead stirring, temperature probe, and addition funnel.
- Cooling circulator.
- Filtration apparatus (Büchner funnel and flask).
- Vacuum oven.

Procedure:

- Set up the 10 L reactor and ensure it is clean and dry.
- Charge the reactor with methanol (5 L) and cool to 0-5 °C using the cooling circulator.
- Slowly add sodium methoxide (675 g) to the methanol with stirring.
- In a separate vessel, dissolve hydroxylamine hydrochloride (870 g) in methanol (2 L) and add it to the reactor while maintaining the temperature between 0-5 °C.
- Slowly add ethyl acetate (1.0 kg) to the reaction mixture via the addition funnel over 1-2 hours, ensuring the temperature does not exceed 5 °C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature (20-25 °C) and stir for 12-16 hours.
- Monitor the reaction progress by TLC (Thin Layer Chromatography).
- Once the reaction is complete, cool the mixture to 0-5 °C to precipitate the sodium salt of N-hydroxyacetamide.
- Filter the precipitate and wash with cold methanol.
- To obtain the free hydroxamic acid, the salt can be dissolved in a minimal amount of water and acidified with a suitable acid (e.g., acetic acid) until the pH is neutral, followed by extraction or crystallization. For many subsequent acetylation reactions, the sodium salt can be used directly after drying.
- Dry the product in a vacuum oven at 40 °C.

4.2. Step 2: N-Acetylation of N-hydroxyacetamide

This protocol utilizes a common method for the acetylation of hydroxyl compounds.^[7]

Equipment:

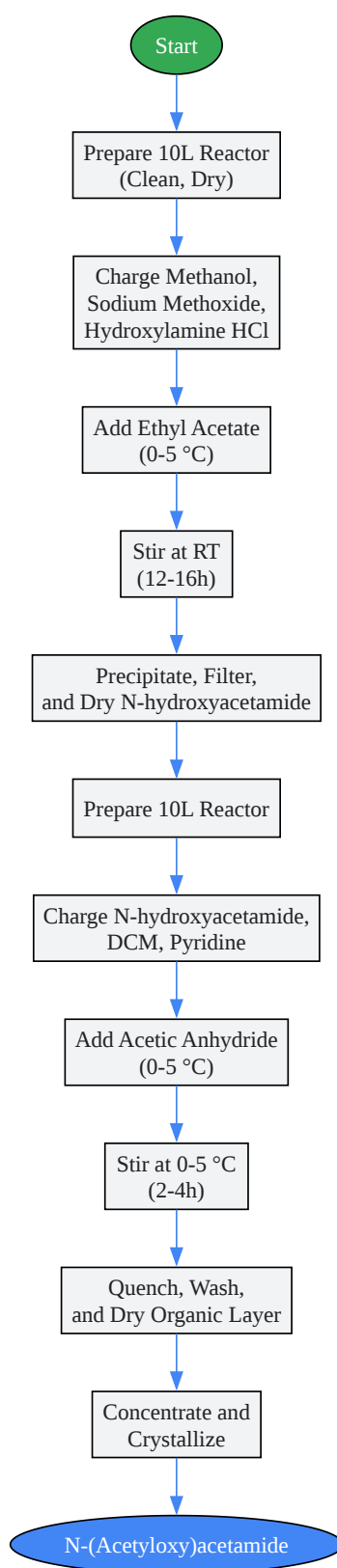
- 10 L jacketed glass reactor with overhead stirring, temperature probe, and addition funnel.

- Cooling circulator.
- Rotary evaporator.
- Crystallization vessel.

Procedure:

- Charge the 10 L reactor with N-hydroxyacetamide (500 g) and dichloromethane (5 L).
- Cool the suspension to 0-5 °C.
- Add pyridine (600 mL) to the mixture.
- Slowly add acetic anhydride (750 g) via the addition funnel over 1 hour, maintaining the temperature below 5 °C.
- Stir the reaction mixture at 0-5 °C for 2-4 hours.
- Monitor the reaction by TLC.
- Once the reaction is complete, quench the reaction by the slow addition of water (1 L).
- Separate the organic layer.
- Wash the organic layer sequentially with 1M HCl (2 x 1 L), saturated sodium bicarbonate solution (2 x 1 L), and brine (1 L).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by crystallization from a suitable solvent system (e.g., ethyl acetate/hexanes).

5. Visualization of Experimental Workflow



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Figure 2: Experimental workflow for the synthesis of **N-(Acetyloxy)acetamide**.

6. Stability and Storage

N-acyloxy amides can be susceptible to hydrolysis.[8][9] It is recommended to store the final product, **N-(Acetyloxy)acetamide**, in a cool, dry, and inert atmosphere to minimize degradation. Stability studies should be conducted on the pilot batch to establish appropriate storage conditions and shelf-life.

7. Safety Precautions

- All operations should be carried out in a well-ventilated fume hood.
- Personal protective equipment (safety glasses, lab coat, and gloves) must be worn at all times.
- Hydroxylamine and its solutions are potentially explosive and should be handled with care, avoiding heat and contamination.
- Sodium methoxide is a corrosive and flammable solid.
- Acetic anhydride and pyridine are corrosive and have strong odors.
- Dichloromethane is a volatile and potentially carcinogenic solvent.
- Refer to the Safety Data Sheets (SDS) for all chemicals before use.

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